

(S)-1-(4-Chlorophenyl)-2,2,2-trifluoroethanamine spectroscopic data

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Compound of Interest

Compound Name: (S)-1-(4-Chlorophenyl)-2,2,2-trifluoroethanamine

CAS No.: 766498-73-1

Cat. No.: B1460408

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Technical Whitepaper: Characterization and Analytical Profiling of **(S)-1-(4-Chlorophenyl)-2,2,2-trifluoroethanamine**

Executive Summary

(S)-1-(4-Chlorophenyl)-2,2,2-trifluoroethanamine (CAS: 766498-73-1) represents a critical chiral building block in modern medicinal chemistry.^[1] The incorporation of the trifluoromethyl (

) group adjacent to the amine functionality serves two strategic purposes: it modulates the basicity (

) of the amine, often improving metabolic stability, and it increases lipophilicity, enhancing blood-brain barrier permeability.^[2]

This technical guide provides a comprehensive spectroscopic atlas and analytical framework for the identification, quantification, and stereochemical validation of this specific enantiomer.^[2] It is designed for researchers requiring rigorous quality control protocols.^[2]

Section 1: Chemical Identity & Physical Properties

Before spectroscopic analysis, the compound must be verified against its fundamental physicochemical profile.^[2]

Property	Data
IUPAC Name	(1S)-1-(4-chlorophenyl)-2,2,2-trifluoroethanamine
CAS Number	766498-73-1
Molecular Formula	
Molecular Weight	209.60 g/mol
Physical State	White to pale yellow solid
Solubility	Soluble in MeOH, , DMSO; sparingly soluble in water. ^[1]
Chirality	(S)-Enantiomer

Section 2: Spectroscopic Fingerprinting

The following data represents the expected signals for the pure compound. Note that while NMR signals for enantiomers are identical in achiral solvents, the purity of the signal integration is critical for establishing the absence of side products.^[2]

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) or

Internal Standard: TMS (

0.00 ppm) ¹H NMR (400 MHz,

): The methine proton (

) is the most diagnostic signal, appearing as a quartet due to coupling with the three fluorine atoms.

Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling (, Hz)
7.38 – 7.45	Multiplet	2H	Ar-H (meta to Cl)	-
7.30 – 7.36	Multiplet	2H	Ar-H (ortho to Cl)	-
4.35 – 4.45	Quartet (q)	1H		Hz
1.70 – 1.90	Broad Singlet	2H		Exchangeable

F NMR (376 MHz,

): The trifluoromethyl group appears as a doublet due to coupling with the single methine proton.

Shift (, ppm)	Multiplicity	Assignment	Coupling (, Hz)
-76.2	Doublet (d)		Hz

C NMR (100 MHz,

): Key features include the quartet splitting of the carbon and the adjacent methine carbon due to coupling.

- 134.5, 133.0, 129.0, 128.5 (Aromatic Carbons)[2]
- 125.1 (q, Hz,)

- 58.2 (q,
Hz,
)

Mass Spectrometry (MS)

- Ionization Mode: ESI+ (Electrospray Ionization)
- Molecular Ion (
): 210.0
- Isotope Pattern: A distinct 3:1 ratio for peaks at m/z 210 and 212 is observed, confirming the presence of a single Chlorine atom (
vs
).

Section 3: Stereochemical Validation (Critical)

Distinguishing the (S)-enantiomer from the (R)-enantiomer or the racemate requires chiral chromatography or polarimetry. Standard NMR cannot differentiate enantiomers without a chiral shift reagent (e.g., Mosher's acid).[2]

Chiral HPLC Protocol

This is the definitive method for determining Enantiomeric Excess (ee).[2]

- Column: Chiralpak AD-H or Chiralcel OD-H (4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: n-Hexane : Isopropanol (90:10 to 95:5 v/v) with 0.1% Diethylamine (DEA) to suppress peak tailing of the amine.
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV @ 220 nm or 254 nm.[2]

- Temperature: 25°C.
- Expected Result: The (S)-enantiomer and (R)-enantiomer will have distinct retention times (e.g.,

and

).
- Note: Injection of a racemic standard is required to establish the retention time of both isomers before analyzing the pure (S) sample.[\[2\]](#)

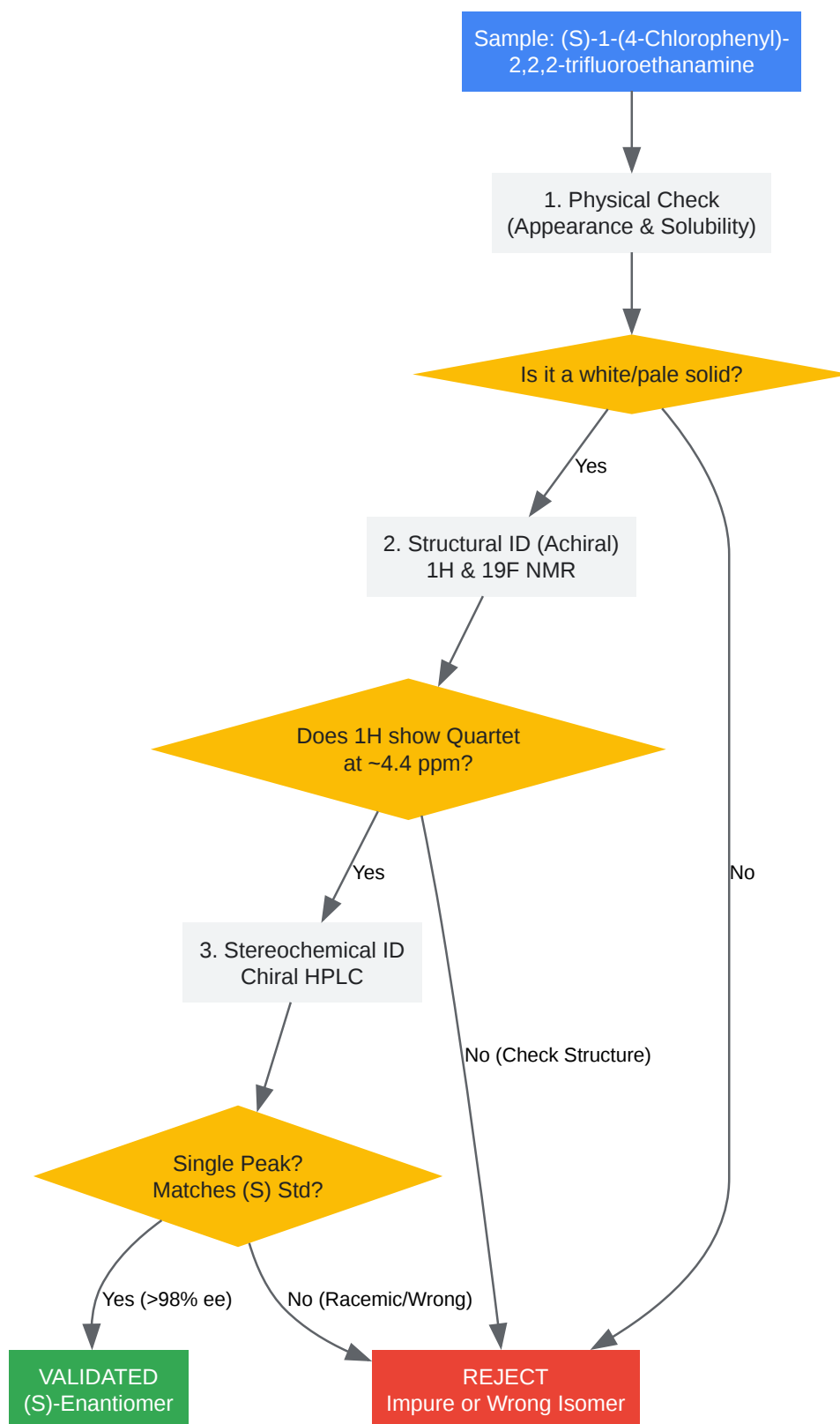
Optical Rotation

Specific rotation is solvent-dependent.[\[2\]](#)

- Parameter:
- Concentration: $c = 1.0$ (1 g/100 mL)
- Solvent: Methanol or Chloroform.[\[2\]](#)
- Method: Polarimeter (Sodium D line, 589 nm).[\[2\]](#)[\[3\]](#)
- Validation: Compare sign and magnitude against the Certificate of Analysis (CoA) of the specific batch or a certified reference standard.

Section 4: Analytical Workflow Diagram

The following diagram illustrates the logic flow for validating the (S)-enantiomer, ensuring no steps are skipped in the quality control process.



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Caption: Figure 1. Step-by-step analytical decision tree for the validation of **(S)-1-(4-chlorophenyl)-2,2,2-trifluoroethanamine**.

Section 5: Experimental Protocol for Quality Control

Protocol 1: Sample Preparation for NMR

- Weigh approximately 5–10 mg of the solid sample into a clean vial.
- Add 0.6 mL of
(containing 0.03% TMS).
- Agitate until fully dissolved.^[2] Ensure no particulates remain (filter if necessary).^[2]
- Transfer to a 5mm NMR tube.^[2]
- Acquire spectra: Minimum 16 scans for
, 64 scans for
.^[2]

Protocol 2: Determination of Enantiomeric Excess (ee)

- Preparation of Mobile Phase: Mix n-Hexane and Isopropanol (90:10) in a dedicated reservoir.^[2] Add 0.1% Diethylamine.^[2]^[4] Degas by sonication for 10 minutes.
- System Equilibration: Flush the Chiralpak AD-H column at 1.0 mL/min for 30 minutes until the baseline stabilizes.
- Standard Injection: Inject 10 µL of a racemic mixture (1 mg/mL) to identify the retention times of both enantiomers.^[2]
- Sample Injection: Inject 10 µL of the (S)-sample (1 mg/mL).
- Calculation:

Where

is the peak area of the major enantiomer and

is the minor impurity.

References

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